

2-(Phenylsulfonyl)acetophenone IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-(Phenylsulfonyl)acetophenone

Cat. No.: B1293529

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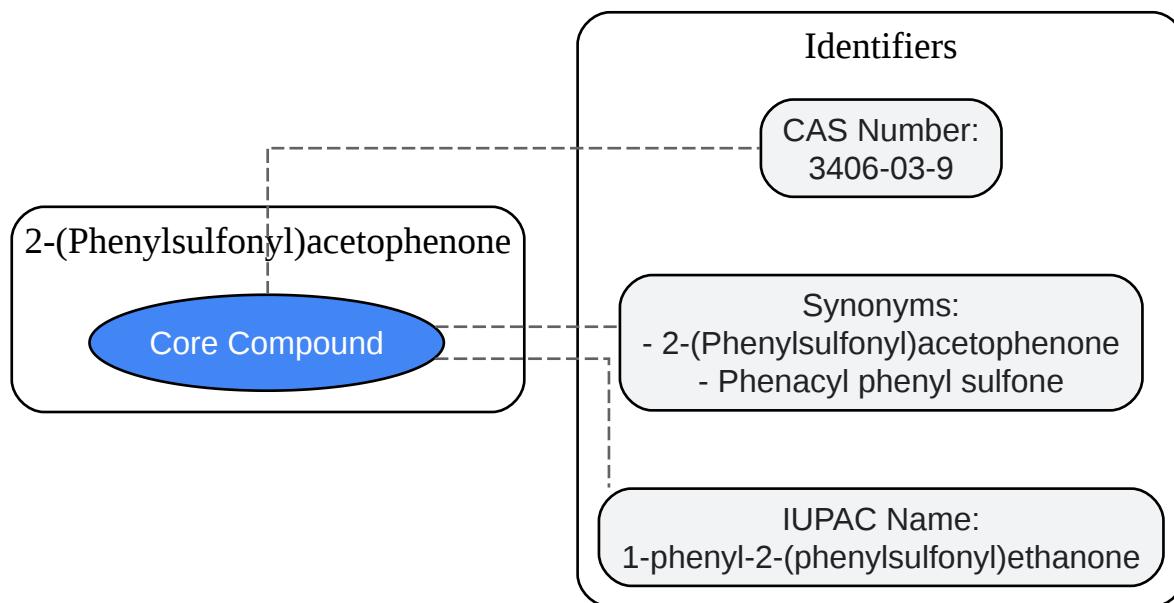
An In-depth Technical Guide to 2-(Phenylsulfonyl)acetophenone

This guide provides a comprehensive overview of **2-(Phenylsulfonyl)acetophenone**, a significant compound in synthetic organic chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and synthesis.

Chemical Identity and Nomenclature

2-(Phenylsulfonyl)acetophenone is an aromatic ketone derivative characterized by a phenylsulfonyl group attached to the alpha-carbon of an acetophenone core.

- IUPAC Name: 1-phenyl-2-(phenylsulfonyl)ethanone[1][2]
- Synonyms: **2-(Phenylsulfonyl)acetophenone**, α -(Phenylsulfonyl)acetophenone, Phenacyl phenyl sulfone[1]
- CAS Number: 3406-03-9[1][2][3][4]



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Caption: Logical relationship of chemical identifiers.

Physicochemical Properties

The key quantitative data for **2-(Phenylsulfonyl)acetophenone** are summarized in the table below, providing a concise reference for laboratory use.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₂ O ₃ S	[1] [4]
Molecular Weight	260.31 g/mol	[1] [4]
Melting Point	93-95 °C	[3] [4]
Physical Form	Solid	[1]
Purity	98% - 99%	[1] [4]
Storage Temperature	Ambient	[1]

Chemical Structure

The molecular structure consists of a central ethanone backbone substituted with a phenyl group at the carbonyl carbon and a phenylsulfonyl group at the alpha-carbon.

Caption: Chemical structure of 1-phenyl-2-(phenylsulfonyl)ethanone.

Synthesis and Experimental Protocols

2-(Phenylsulfonyl)acetophenone, a β -keto sulfone, can be synthesized through various methods. One notable method involves the visible-light-induced aerobic oxidation of phenylacetylene with a sodium benzenesulfinate salt, catalyzed by graphitic carbon nitride ($g\text{-C}_3\text{N}_4$). This approach is highlighted for its efficiency and use of a metal-free catalyst.

Experimental Protocol: Synthesis from Phenylacetylene

This protocol is based on the general procedure for the synthesis of β -keto sulfones.[\[3\]](#)

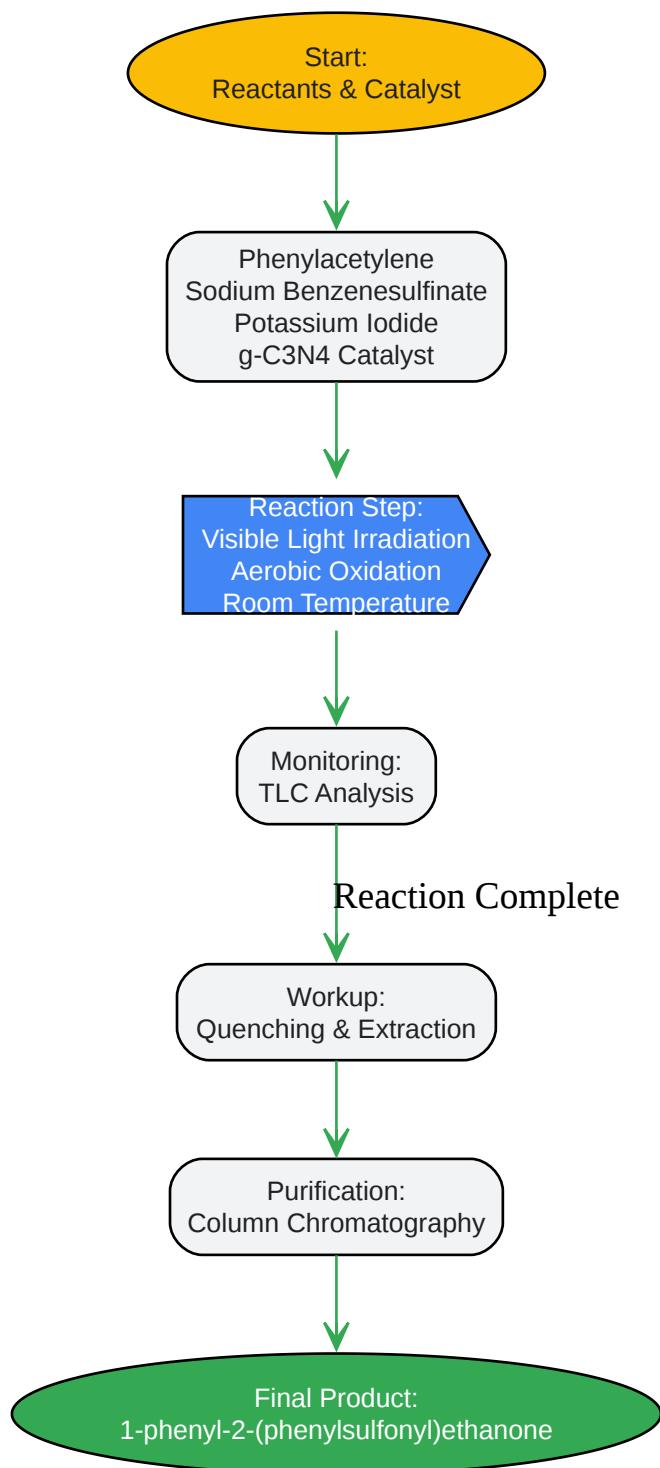
Materials:

- Phenylacetylene
- Sodium benzenesulfinate
- Potassium iodide (KI)
- Graphitic carbon nitride ($g\text{-C}_3\text{N}_4$)
- Solvent (e.g., Acetonitrile)
- Oven-dried 10 mL borosilicate vial
- Magnetic stirrer

Procedure:

- Preparation of Reaction Mixture: To an oven-dried 10 mL borosilicate vial, add phenylacetylene (0.5 mmol), sodium benzenesulfinate (0.5 mmol), potassium iodide (0.5 mmol), and $g\text{-C}_3\text{N}_4$ (6 mg).
- Solvent Addition: Add the appropriate solvent (e.g., 2 mL of acetonitrile) to the vial.

- Reaction Conditions: Seal the vial and stir the mixture under an air atmosphere at room temperature using a magnetic stirrer. Irradiate the mixture with a visible light source (e.g., a blue LED lamp).
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup and Isolation: Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield 1-phenyl-2-(phenylsulfonyl)ethanone.



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